

Comprehensive Safety & Handling Guide: 4-Bromo-2-(2,2,2-trifluoroethoxy)aniline

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Compound of Interest

Compound Name: 4-Bromo-2-(2,2,2-trifluoroethoxy)aniline

CAS No.: 1496808-60-6

Cat. No.: B1400034

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Executive Summary & Compound Dossier

Target Audience: Medicinal Chemists, Process Safety Engineers, and HSE Officers.

This guide serves as an advanced technical supplement to the standard Safety Data Sheet (SDS) for **4-Bromo-2-(2,2,2-trifluoroethoxy)aniline**. Due to the specialized nature of this fluorinated intermediate, public toxicological data is scarce. This document synthesizes Structure-Activity Relationship (SAR) data from analogous halogenated anilines and fluoroalkoxy compounds to establish a conservative, high-safety handling protocol.

Chemical Identity

Parameter	Detail
Chemical Name	4-Bromo-2-(2,2,2-trifluoroethoxy)aniline
CAS Number	1496808-60-6
Molecular Formula	C ₈ H ₇ BrF ₃ NO
Molecular Weight	270.05 g/mol
Structural Features	Primary amine (aniline core), Para-bromo substituent, Ortho-trifluoroethoxy group (-OCH ₂ CF ₃).
Physical State (Predicted)	Low-melting solid or viscous oil (based on congeners like 4-bromo-2-ethoxyaniline).

Research Context & Application

This compound is a high-value scaffold in drug discovery, particularly for kinase inhibitors and GPCR ligands.

- **Bioisosterism:** The 2,2,2-trifluoroethoxy group acts as a lipophilic, metabolically stable bioisostere for methoxy or ethoxy groups, often improving blood-brain barrier (BBB) permeability.
- **Reactivity:** The para-bromo group serves as a handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the aniline nitrogen is a nucleophile for amide coupling or heterocycle formation.

Hazard Identification & Toxicological Inference (SAR Analysis)

Standard SDSs often list "No Data Available" for research chemicals. As scientists, we must infer hazards based on functional groups.

Core Hazards (Predicted)

Hazard Class	GHS Category (Conservative)	Mechanistic Justification
Acute Toxicity (Oral/Dermal)	Category 3 (Toxic)	Anilines are rapidly absorbed and can cause methemoglobinemia (oxidation of hemoglobin Fe^{2+} to Fe^{3+}), leading to cyanosis and hypoxia. The lipophilic trifluoroethoxy group may enhance dermal absorption.
Eye Damage/Irritation	Category 1 (Irreversible)	The basic amine combined with the electron-withdrawing fluorine groups creates a potential for severe corneal damage upon contact.
Skin Sensitization	Category 1	Anilines are notorious sensitizers; repeated exposure may trigger allergic contact dermatitis.
Target Organ Toxicity	STOT-RE Category 2	Long-term exposure likely targets the blood (hemolysis) and liver/kidneys (metabolic clearance of halogenated aromatics).

The "Fluorine Factor" (Thermal Decomposition)

Unlike standard bromoanilines, the presence of the $-\text{CF}_3$ motif introduces a critical thermal hazard.

- Fire Scenario: Combustion releases Hydrogen Fluoride (HF) and Carbonyl Fluoride (COF_2) along with NO_x and HBr.
- Risk: HF is highly corrosive and systemic poison (calcium scavenger). Standard firefighting gear is insufficient without specific acid-gas filtration or SCBA.

Operational Safety & Engineering Controls

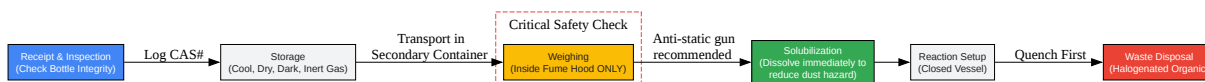
Trustworthiness Pillar: Protocols must be self-validating.

Hierarchy of Controls

- Elimination/Substitution: Generally not possible in specific synthesis.
- Engineering:
 - Primary: Chemical Fume Hood (CFH) with face velocity > 0.5 m/s.
 - Secondary: Glove box required for handling > 10g or if heating > 100°C.
- PPE (Personal Protective Equipment):
 - Hands: Double-gloving is mandatory.
 - Inner: Nitrile (4 mil) - tactile sensitivity.
 - Outer: Laminate (Silver Shield/Barrier) or Thick Nitrile (8 mil) - chemical resistance.
 - Rationale: Fluorinated solvents/intermediates can permeate thin nitrile rapidly.
 - Respiratory: If outside CFH (e.g., weighing), use N95 + Organic Vapor/Acid Gas cartridge (OV/AG).

Safe Handling Workflow (Diagram)

The following decision tree outlines the safe handling process from receipt to reaction.



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Figure 1: Operational workflow emphasizing containment during the solid-handling phase to minimize inhalation risk.

Emergency Response Protocols

Expertise Pillar: Causality-driven response.

First Aid (Specific to Fluorinated Anilines)

- Inhalation (Cyanosis Risk):
 - Move to fresh air immediately.
 - Oxygen: Administer 100% oxygen if breathing is difficult (trained personnel only).
 - Note: Symptoms of methemoglobinemia (blue lips/nails) may be delayed 2-4 hours.
- Skin Contact:
 - Immediate Drench: Wash with soap and water for 15 minutes.
 - HF Check: If thermal decomposition occurred (e.g., reaction runaway), apply Calcium Gluconate gel (2.5%) to the area as a precaution against HF burns.
- Eye Contact:
 - Irrigate for 30 minutes (longer than standard 15 min due to aniline persistence).

Fire Fighting

- Media: Dry chemical, CO₂, or alcohol-resistant foam.^[1] Do not use water jet (spreads contamination).
- Specific Hazard: Thermal decomposition produces HF. Firefighters MUST wear SCBA (Self-Contained Breathing Apparatus) and full chemical protective suits.

Spill Cleanup (Solid/Liquid)

- Evacuate the immediate area.

- Don PPE: Double gloves, goggles, respirator (OV/AG).
- Containment:
 - If Solid: Cover with wet paper towels to prevent dust, then scoop.
 - If Liquid: Absorb with vermiculite or sand. Do not use sawdust (combustible with oxidizers).
- Decontamination: Wipe surface with dilute HCl (5%) followed by soap water to protonate and solubilize residual amine.

Physicochemical Properties & Stability Data

Synthesized from supplier data and chemical principles.

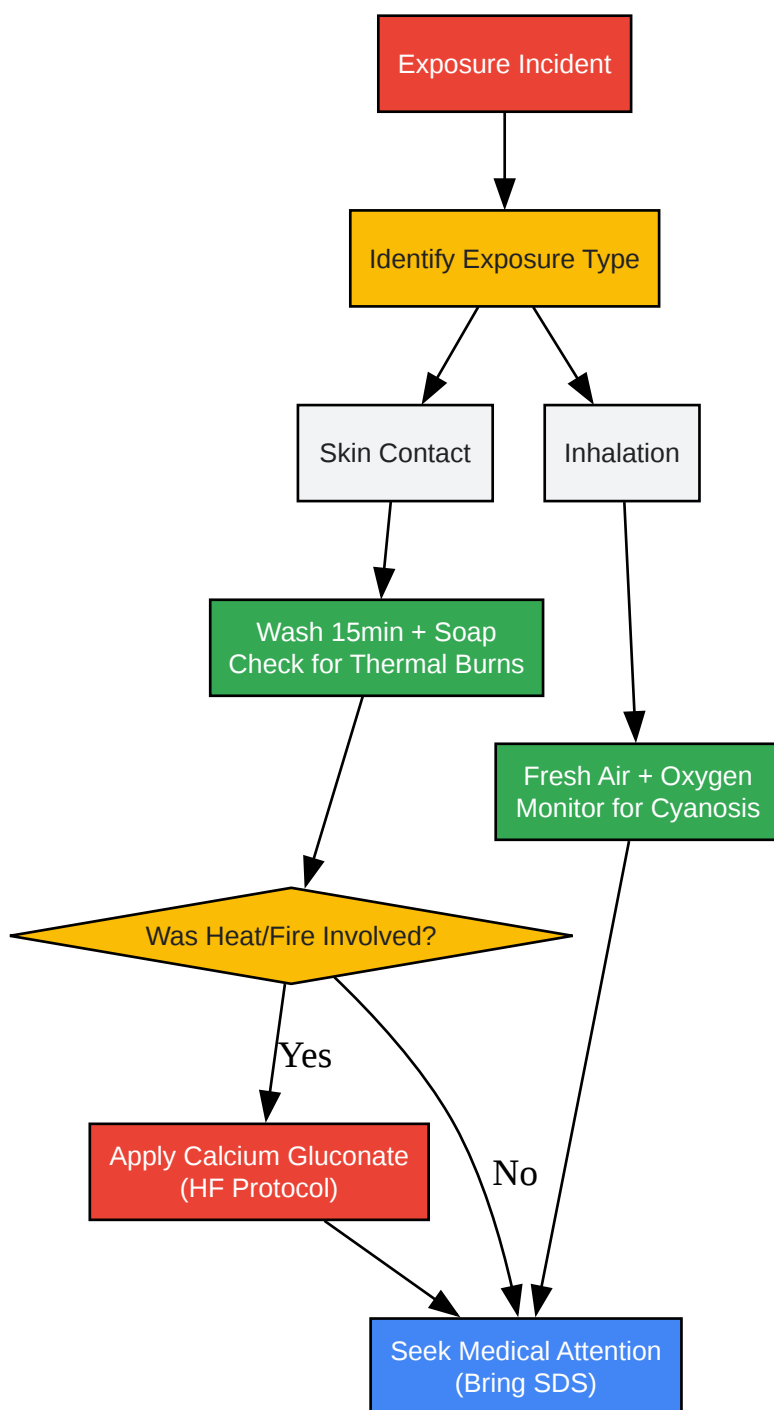
Property	Value/Description
Appearance	White to off-white solid or pale yellow oil (purity dependent).
Boiling Point	Predicted: ~280-290°C (dec).
Solubility	Soluble in DMSO, Methanol, DCM, Ethyl Acetate. Insoluble in water.[2]
pKa (Conjugate Acid)	Predicted: ~3.0 - 3.5 (Lower than aniline due to electron-withdrawing Br and OCH ₂ CF ₃).
Stability	Light sensitive (store in amber vials). Air sensitive (oxidizes to dark brown/black over time).
Incompatibilities	Strong oxidizing agents (peroxides, permanganates), Acids, Acid chlorides.

Synthesis & Reaction Safety

Authoritative Grounding: Reaction mechanisms.

When using this compound in cross-coupling (e.g., Buchwald-Hartwig):

- Base Selection: Avoid strong bases (e.g., t-BuLi) that might deprotonate the acidic methylene protons of the trifluoroethoxy group (), leading to elimination of fluoride (E1cB mechanism). Use milder bases like
or
.
- Quenching: Always quench reactions with an acidic buffer (NH₄Cl) to neutralize the aniline and prevent emulsion formation.



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Figure 2: Emergency response decision tree highlighting the critical check for thermal decomposition products (HF).

References

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- Sigma-Aldrich. (n.d.). Safety Data Sheet for 4-Bromo-2-(trifluoromethoxy)aniline (Analogous Compound). (Used for baseline handling protocols).
- ECHA (European Chemicals Agency). Guidance on the Application of the CLP Criteria - Specific Target Organ Toxicity. (Basis for STOT-RE classification).[2][3]

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